

# Technical Guide: Physicochemical Properties of Methyl 3-(3-Thienyl)acrylate

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## Compound of Interest

**Compound Name:** 3-Thio-pheneacrylic acid methyl ester

**Cat. No.:** B159533

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## Introduction

Methyl 3-(3-thienyl)acrylate is a substituted acrylate ester containing a thiophene ring at the 3-position. This class of compounds is of interest in organic synthesis and medicinal chemistry due to the diverse biological activities associated with thiophene-containing molecules. This technical guide provides a summary of the available physicochemical properties, a detailed experimental protocol for its synthesis, and relevant spectral data for the (E)-isomer of methyl 3-(3-thienyl)acrylate.

## Physicochemical Properties

A comprehensive search for the physicochemical properties of methyl 3-(3-thienyl)acrylate has yielded limited quantitative data. The available information for the (E)-isomer is summarized in the table below. Data for properties such as boiling point and solubility are not readily available in the reviewed literature.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>2</sub> S	N/A
Molecular Weight	168.21 g/mol	<a href="#">[1]</a>
Melting Point	48-49 °C	<a href="#">[2]</a>
Exact Mass	168.0245 g/mol	<a href="#">[2]</a>
Boiling Point	Not available	N/A
Solubility	Not available	N/A
CAS Number	135835-43-7	<a href="#">[1]</a> <a href="#">[3]</a>

## Synthesis of (E)-Methyl 3-(3-Thienyl)acrylate

A detailed experimental protocol for the synthesis of (E)-methyl 3-(3-thienyl)acrylate has been reported via a ligand and base-free Pd-catalyzed oxidative Heck reaction.[\[2\]](#)

## Experimental Protocol

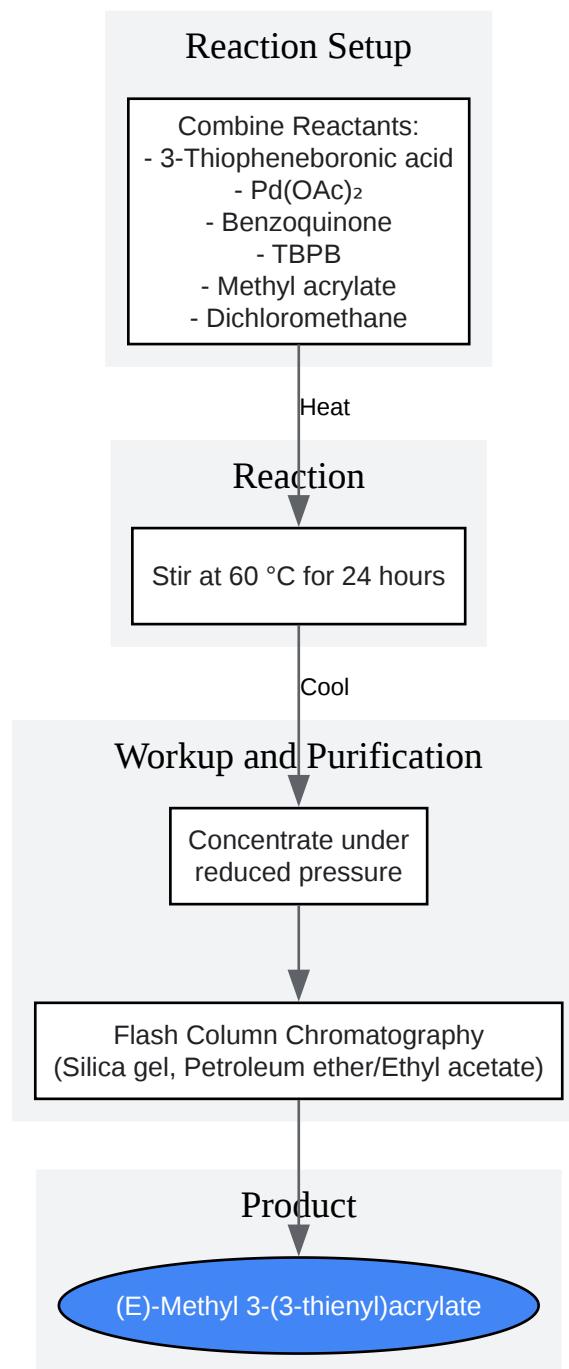
Materials:

- 3-Thiopheneboronic acid
- Methyl acrylate
- Palladium(II) acetate (Pd(OAc)<sub>2</sub>)
- Benzoquinone (BQ)
- tert-Butyl peroxybenzoate (TBPB)
- Dichloromethane (DCM)
- Petroleum ether
- Ethyl acetate

**Procedure:**

- To a reaction vessel, add 3-thiopheneboronic acid (0.2 mmol),  $\text{Pd}(\text{OAc})_2$  (0.01 mmol, 5 mol%), benzoquinone (0.2 mmol), and tert-butyl peroxybenzoate (0.4 mmol).
- Add methyl acrylate (0.4 mmol) and dichloromethane (2 mL).
- Stir the reaction mixture at 60 °C for 24 hours.
- After cooling to room temperature, concentrate the reaction mixture under reduced pressure.
- Purify the residue by flash column chromatography on silica gel using a mixture of petroleum ether and ethyl acetate as the eluent to afford (E)-methyl 3-(thiophen-3-yl)acrylate.[\[2\]](#)

The following diagram illustrates the workflow for the synthesis of (E)-methyl 3-(3-thienyl)acrylate.



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Synthesis workflow for (E)-methyl 3-(3-thienyl)acrylate.

## Spectral Data

### <sup>1</sup>H NMR Spectroscopy

The  $^1\text{H}$  NMR spectrum of (E)-methyl 3-(thiophen-3-yl)acrylate was recorded on a 400 MHz instrument in  $\text{CDCl}_3$ . The chemical shifts ( $\delta$ ) are reported in ppm.[2]

Chemical Shift ( $\delta$ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Number of Protons	Assignment
3.80	s	-	3H	OMe
6.27	d	16.0	1H	=CH
7.29-7.34	m	-	2H	Thiophene-H
7.50	d	1.6	1H	Thiophene-H
7.68	d	16.0	1H	=CH

## Infrared (IR) Spectroscopy

Specific infrared spectral data for methyl 3-(3-thienyl)acrylate are not readily available in the reviewed literature.

## Mass Spectrometry (MS)

Specific mass spectrometry data for methyl 3-(3-thienyl)acrylate are not readily available in the reviewed literature.

## Biological Activity and Signaling Pathways

A comprehensive search of available scientific literature did not yield any specific information on the biological activity or associated signaling pathways of methyl 3-(3-thienyl)acrylate.

## Conclusion

This technical guide provides the currently available physicochemical and spectral data for methyl 3-(3-thienyl)acrylate, with a focus on the (E)-isomer. While some key properties like melting point and  $^1\text{H}$  NMR data have been identified, there are significant gaps in the publicly available information, particularly concerning its boiling point, solubility, IR and mass spectra, and biological activities. The provided synthesis protocol offers a clear method for its

preparation, enabling further research into its properties and potential applications.

Researchers are encouraged to perform their own characterizations to fill the existing data gaps.

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## References

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- 2. rsc.org [rsc.org]
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